

tert-Butyl thiophen-2-ylcarbamate chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *tert-Butyl thiophen-2-ylcarbamate*

Cat. No.: *B184355*

[Get Quote](#)

Technical Guide: tert-Butyl thiophen-2-ylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the chemical properties, synthesis, and applications of **tert-Butyl thiophen-2-ylcarbamate** (CAS No. 56267-50-6). The information is intended to support research and development activities in organic synthesis, medicinal chemistry, and materials science.

Chemical Identity and Physicochemical Properties

tert-Butyl thiophen-2-ylcarbamate is a heterocyclic organic compound featuring a thiophene ring functionalized with a tert-butoxycarbonyl (Boc) protected amine group. This structure makes it a valuable intermediate in the synthesis of more complex molecules.^[1] Its key identifiers and properties are summarized below.

Table 1: Chemical Identifiers and Physicochemical Properties

| Property | Value | Source(s) |
|-------------------|---|--------------|
| IUPAC Name | tert-butyl N-thiophen-2-ylcarbamate | N/A |
| Synonyms | tert-Butyl N-(2-thienyl)carbamate, 2-(N-Boc-amino)thiophene | [1] |
| CAS Number | 56267-50-6 | [1][2][3][4] |
| Molecular Formula | C ₉ H ₁₃ NO ₂ S | [1][3][5] |
| Molecular Weight | 199.27 g/mol | [1][3][4] |
| Melting Point | 151 - 152 °C (303.8 - 305.6 °F) | [2] |
| Appearance | White to off-white crystalline powder | [1] |
| Solubility | Insoluble in water | [2] |
| XLogP3 | 2.5 | N/A |

Table 2: Crystallographic Data[5]

| Parameter | Value |
|----------------|--|
| Crystal System | Orthorhombic |
| Space Group | Pca2 ₁ |
| a | 11.732 (2) Å |
| b | 8.6513 (17) Å |
| c | 9.879 (2) Å |
| Volume (V) | 1002.7 (3) Å ³ |
| Z | 4 |
| Dihedral Angle | 15.79 (14)° (between thiophene ring and carbamate group) |

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **tert-Butyl thiophen-2-ylcarbamate**.

Table 3: Spectroscopic Properties

| Spectrum Type | Data | Source(s) |
|--------------------|---|-----------|
| ¹ H NMR | (400 MHz, CDCl ₃): δ = 6.9 (br, 1H, –NH), 6.79 (m, 2H, –CH), 6.5 (dd, 1H, –CH), 1.5 (s, 9H, tBu) | [5] |
| FT-IR | The experimental FT-IR spectrum (4000-400 cm ⁻¹) has been recorded and analyzed in the solid phase. | N/A |

Experimental Protocols

Synthesis via Curtius Rearrangement

The title compound is commonly prepared through a typical Curtius Rearrangement reaction.[5]

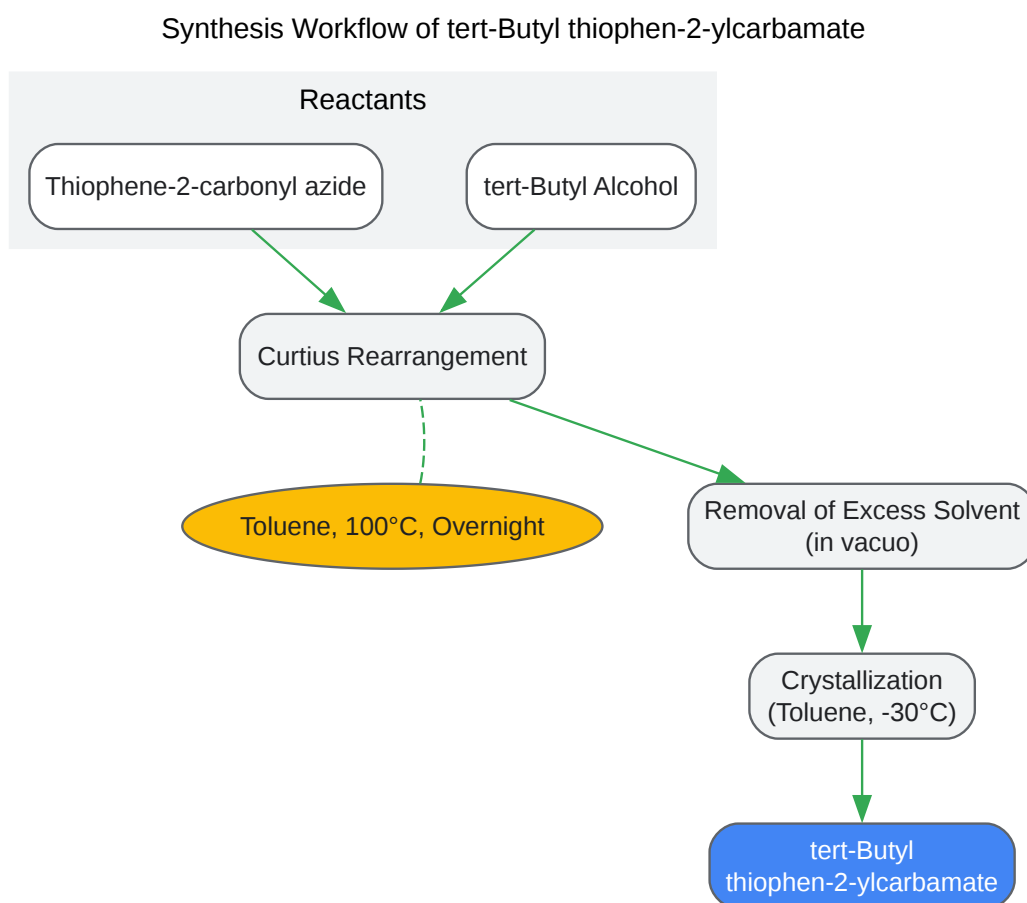
Materials:

- Thiophene-2-carbonyl azide (1.0 equivalent, e.g., 270 mg, 1.77 mmol)
- tert-Butyl alcohol (1.0 equivalent, e.g., 131 mg, 1.77 mmol)
- Toluene (e.g., 15 ml)

Procedure:

- Dissolve thiophene-2-carbonyl azide and tert-butyl alcohol in toluene in a suitable reaction flask.[5]
- Heat the solution at 100 °C overnight.[5]

- After the reaction is complete, remove the excess solvent and unreacted tert-butyl alcohol in vacuo.[5]
- To obtain crystals suitable for X-ray analysis, dissolve the crude product in toluene and cool the solution to -30 °C.[5]



[Click to download full resolution via product page](#)

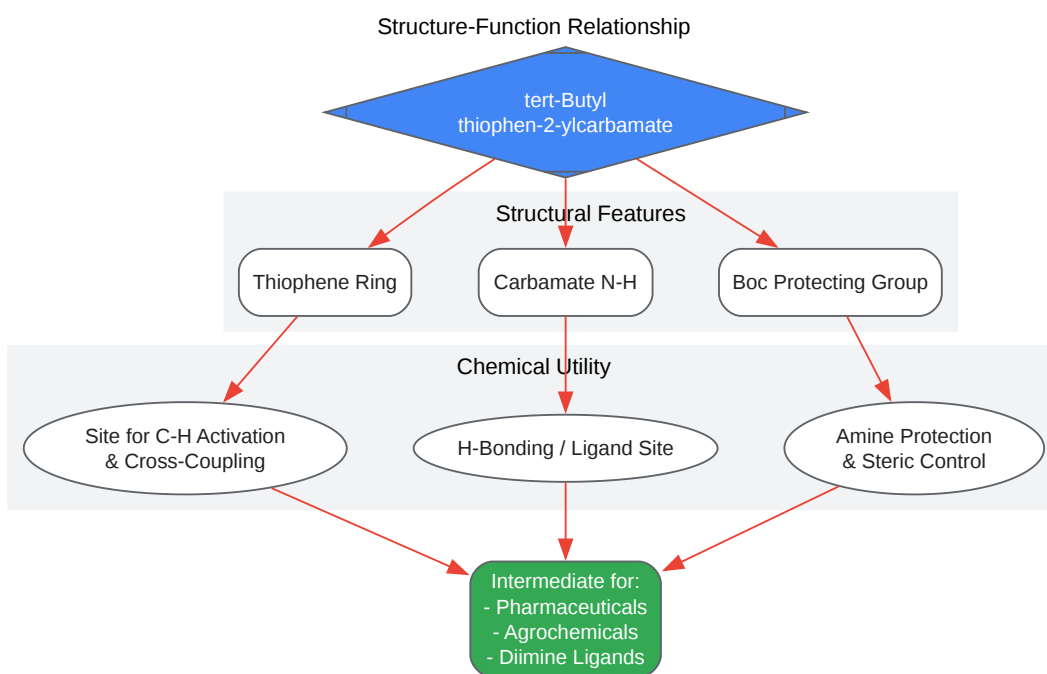
Caption: Synthesis workflow via Curtius Rearrangement.

Applications and Reactivity

tert-Butyl thiophen-2-ylcarbamate is a versatile building block in synthetic chemistry, primarily due to the distinct reactivity of its functional groups.

- **Precursor for Ligand Synthesis:** It serves as a key precursor in the synthesis of diimine ligands, which are suitable for forming metal complexes.[\[5\]](#)
- **Intermediate in Agrochemicals and Pharmaceuticals:** The compound is a valuable intermediate for developing novel pesticides, herbicides, and potential drug candidates.[\[1\]](#) The thiophene ring enhances reactivity and selectivity in various chemical transformations.[\[1\]](#)
- **Role in C-H Activation Chemistry:** The thiophene moiety is amenable to palladium-catalyzed direct 5-arylation, allowing for the construction of complex biaryl structures.

The utility of this compound stems directly from its molecular architecture. The Boc group serves as a robust protecting group for the amine, which can be removed under acidic conditions. The thiophene ring provides a site for electrophilic substitution and metal-catalyzed cross-coupling reactions, while the N-H bond of the carbamate can participate in hydrogen bonding or act as a coordination site in ligands.



[Click to download full resolution via product page](#)

Caption: Relationship between structure and chemical utility.

Safety and Handling

tert-Butyl thiophen-2-ylcarbamate requires careful handling in a laboratory setting. The compound is classified with the following hazards:

- Causes skin irritation.
- Causes serious eye irritation.

- May cause respiratory irritation.

Handling Recommendations:

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and appropriate lab clothing.[2]
- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[2]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[2]
- Incompatibilities: Avoid contact with strong acids.[2]
- Disposal: Dispose of contents and container to an approved waste disposal plant.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. scbt.com [scbt.com]
- 4. 001chemical.com [001chemical.com]
- 5. tert-Butyl N-(thiophen-2-yl)carbamate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [tert-Butyl thiophen-2-ylcarbamate chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184355#tert-butyl-thiophen-2-ylcarbamate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com